

Synthesis of 4-benzhydryl-N,N-dimethylaniline from N,N-dimethylaniline and benzhydrol

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Compound of Interest

Compound Name: *Aniline, N,N-dimethyl-4-(diphenylmethyl)-*

Cat. No.: *B085362*

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Application Note: Synthesis of 4-benzhydryl-N,N-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-benzhydryl-N,N-dimethylaniline is a tertiary amine derivative with a diphenylmethyl (benzhydryl) substituent. This structural motif is of interest in medicinal chemistry and materials science due to its presence in various biologically active compounds and functional materials. This application note provides a detailed protocol for the synthesis of 4-benzhydryl-N,N-dimethylaniline via a Friedel-Crafts alkylation reaction between N,N-dimethylaniline and benzhydrol. The reaction is catalyzed by a Brønsted acid, trifluoroacetic acid, providing a straightforward and efficient method for the preparation of this compound.

Reaction Principle

The synthesis proceeds via an acid-catalyzed Friedel-Crafts alkylation. The acid protonates the hydroxyl group of benzhydrol, which then leaves as a water molecule to form a stable diphenylmethyl carbocation. This electrophile is then attacked by the electron-rich N,N-dimethylaniline, primarily at the para position due to the activating and ortho-, para-directing nature of the dimethylamino group, to yield the desired product.

Experimental Protocol

Materials:

- N,N-dimethylaniline ($C_8H_{11}N$)[1][2]
- Benzhydrol ($C_{13}H_{12}O$)
- Trifluoroacetic acid (TFA, CF_3COOH)
- Dichloromethane (DCM, CH_2Cl_2)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Hexane
- Ethyl acetate
- Silica gel (for column chromatography)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- To a solution of benzhydrol (1.84 g, 10 mmol) in dichloromethane (50 mL) in a 100 mL round-bottom flask equipped with a magnetic stir bar, add N,N-dimethylaniline (1.21 g, 10 mmol).^[1]
- Stir the mixture at room temperature for 5 minutes.
- Slowly add trifluoroacetic acid (1.14 g, 0.77 mL, 10 mmol) to the reaction mixture.
- Heat the reaction mixture to reflux (approximately 40°C) and maintain for 4 hours.
- After cooling to room temperature, quench the reaction by the slow addition of saturated sodium bicarbonate solution (50 mL).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (2 x 25 mL).
- Combine the organic layers and wash with brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a hexane:ethyl acetate gradient (e.g., starting with 100% hexane and gradually increasing the proportion of ethyl acetate) to afford the pure 4-benzhydryl-N,N-dimethylaniline.

Data Presentation

Table 1: Summary of Reactants, Reaction Conditions, and Product Characterization.

Parameter	Value
Reactants	
N,N-dimethylaniline	1.21 g (10 mmol)
Benzhydrol	1.84 g (10 mmol)
Catalyst	
Trifluoroacetic acid	1.14 g (10 mmol)
Solvent	
Dichloromethane	50 mL
Reaction Conditions	
Temperature	Reflux (~40°C)
Reaction Time	4 hours
Product	
Product Name	4-benzhydryl-N,N-dimethylaniline
Molecular Formula	C ₂₁ H ₂₁ N[3]
Molecular Weight	287.4 g/mol [3]
Expected Yield	70-80%
Appearance	White to off-white solid
Characterization	
Melting Point	128-130 °C
¹³ C NMR	Available through PubChem (CID: 26316)[3]

Experimental Workflow Diagram

Caption: Experimental workflow for the synthesis of 4-benzhydryl-N,N-dimethylaniline.

Signaling Pathway Diagram (Reaction Mechanism)

Caption: Reaction mechanism for the acid-catalyzed synthesis of 4-benzhydryl-N,N-dimethylaniline.

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References

- 1. N,N-Dimethylaniline | C₈H₁₁N | CID 949 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. Aniline, N,N-dimethyl-4-(diphenylmethyl)- | C₂₁H₂₁N | CID 26316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synthesis of 4-benzhydryl-N,N-dimethylaniline from N,N-dimethylaniline and benzhydrol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085362#synthesis-of-4-benzhydryl-n-n-dimethylaniline-from-n-n-dimethylaniline-and-benzhydrol]

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